

CGP-74514 Dihydrochloride: Application Notes and Protocols for Researchers

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Compound of Interest		
Compound Name:	CGP-74514 dihydrochloride	
Cat. No.:	B1150263	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **CGP-74514 dihydrochloride**, a potent and selective inhibitor of Cyclin-Dependent Kinase 1 (CDK1). These guidelines are intended for researchers in cell biology, cancer biology, and drug development to facilitate the effective use of this compound in laboratory settings.

Chemical and Physical Properties

CGP-74514 dihydrochloride is a synthetic small molecule belonging to the 2,6,9-trisubstituted purine family. It is supplied as a dihydrochloride salt, which influences its solubility and handling.

Property	Value	Source
Molecular Formula	C19H24CIN7·2HCI	[1]
Molecular Weight	458.82 g/mol	[1]
Purity	≥98% (HPLC)	[1]
Appearance	White to off-white solid	
Storage	Desiccate at room temperature	[1]



Solubility

CGP-74514 dihydrochloride exhibits good solubility in common laboratory solvents. It is crucial to prepare fresh solutions for experiments; however, if storage is necessary, aliquots should be stored at -20°C for up to one month.[2] Before use, frozen solutions must be equilibrated to room temperature to ensure any precipitate has redissolved.[2]

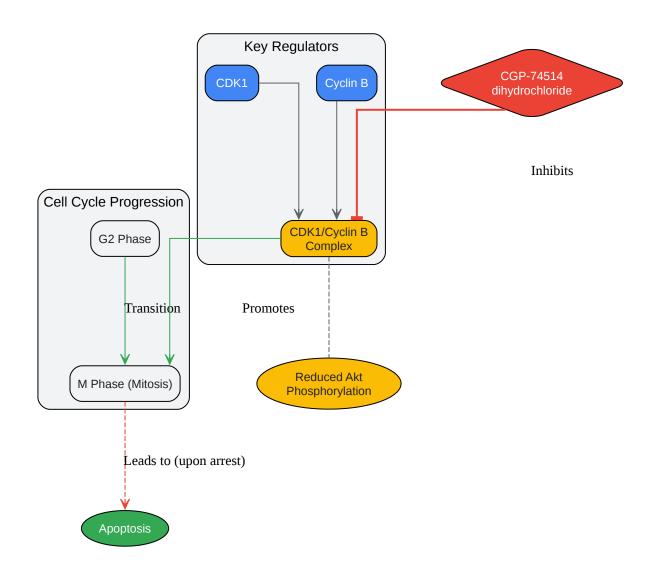
Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Source
DMSO	100 mM	45.88 mg/mL	[3]
Water	50 mM	22.94 mg/mL	[3]

Mechanism of Action and Biological Activity

CGP-74514 dihydrochloride is a highly selective and potent inhibitor of CDK1, with an IC₅₀ value of 25 nM.[3][4][5] CDK1, in complex with Cyclin B, is a key regulator of the G2/M transition in the cell cycle.[4][6] By inhibiting the CDK1/Cyclin B complex, CGP-74514 dihydrochloride causes cell cycle arrest at the G2/M phase, which can subsequently lead to the induction of apoptosis.[4][6]

The compound has been shown to reduce the phosphorylation of Akt, a key component of the PI3K/Akt signaling pathway, and to increase mitochondrial damage in leukemia cells.[1] This suggests a broader impact on cell survival pathways beyond direct cell cycle control.





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Figure 1: Simplified signaling pathway of CGP-74514 dihydrochloride.

Experimental ProtocolsPreparation of Stock Solutions



Materials:

- CGP-74514 dihydrochloride powder
- Anhydrous DMSO
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated pipettes

Protocol:

- Determine the required concentration and volume: Based on your experimental needs, calculate the mass of CGP-74514 dihydrochloride required. Always use the batch-specific molecular weight provided on the product vial or Certificate of Analysis for precise calculations.
- Weigh the compound: Carefully weigh the required amount of CGP-74514 dihydrochloride in a sterile microcentrifuge tube.
- Add solvent: Add the calculated volume of anhydrous DMSO to the tube.
- Dissolve: Vortex or gently warm the solution (if necessary) until the compound is completely dissolved.
- Storage: For immediate use, proceed with dilutions. For storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C.

Example Calculation for a 10 mM Stock Solution:

Target Concentration: 10 mM

• Molecular Weight: 458.82 g/mol

Mass of Compound: 1 mg

To prepare a 10 mM stock solution from 1 mg of **CGP-74514 dihydrochloride**, you would dissolve it in 0.218 mL of DMSO.



Cell-Based Assay for CDK1 Inhibition (Cell Cycle Analysis)

This protocol outlines a general method to assess the effect of **CGP-74514 dihydrochloride** on the cell cycle distribution of a cancer cell line.

Materials:

- Cancer cell line of interest (e.g., HeLa, U937)
- Complete cell culture medium
- CGP-74514 dihydrochloride stock solution (e.g., 10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- Trypsin-EDTA
- · Propidium iodide (PI) staining solution with RNase A
- Flow cytometer

Protocol:

- Cell Seeding: Seed cells in 6-well plates at a density that will allow them to reach 60-70% confluency at the time of treatment.
- Treatment: The following day, treat the cells with varying concentrations of CGP-74514
 dihydrochloride (e.g., 0, 25, 50, 100 nM). Include a vehicle control (DMSO) at the same final concentration as the highest drug concentration.
- Incubation: Incubate the cells for a predetermined time course (e.g., 24, 48 hours).
- · Cell Harvest:
 - Aspirate the medium and wash the cells once with PBS.
 - Add trypsin-EDTA to detach the cells.

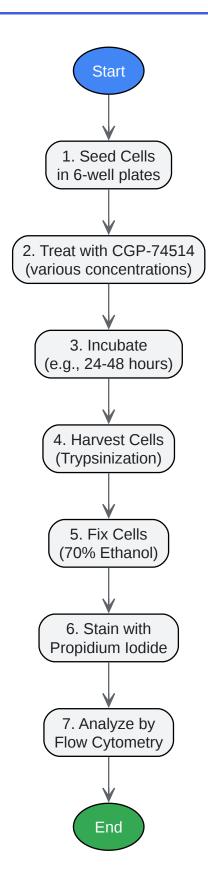






- Neutralize the trypsin with complete medium and transfer the cell suspension to a centrifuge tube.
- Centrifuge at 300 x g for 5 minutes and discard the supernatant.
- · Fixation and Staining:
 - Resuspend the cell pellet in cold PBS.
 - While vortexing gently, add ice-cold 70% ethanol dropwise to fix the cells.
 - Incubate on ice or at -20°C for at least 30 minutes.
 - Centrifuge the fixed cells and wash once with PBS.
 - Resuspend the cell pellet in PI staining solution.
- Flow Cytometry:
 - Incubate in the dark for 15-30 minutes at room temperature.
 - Analyze the cell cycle distribution using a flow cytometer.





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Figure 2: General workflow for cell cycle analysis using CGP-74514.



Applications

CGP-74514 dihydrochloride is a valuable tool for studying:

- Cell Cycle Regulation: Investigating the role of CDK1 in the G2/M transition.
- Cancer Research: Exploring its potential as an anticancer agent, particularly in leukemias and bladder cancer.[4][7]
- Apoptosis Induction: Studying the molecular mechanisms of programmed cell death following cell cycle arrest.[5][7]
- Signal Transduction: Examining the interplay between cell cycle machinery and survival pathways like PI3K/Akt.[1]

Safety and Handling

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Handle the compound in a well-ventilated area.
- Avoid inhalation of dust and contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

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